

# Application Notes and Protocols: 3-Butyn-2-one as a Michael Acceptor

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## Compound of Interest

Compound Name: 3-Butyn-2-one

Cat. No.: B073955

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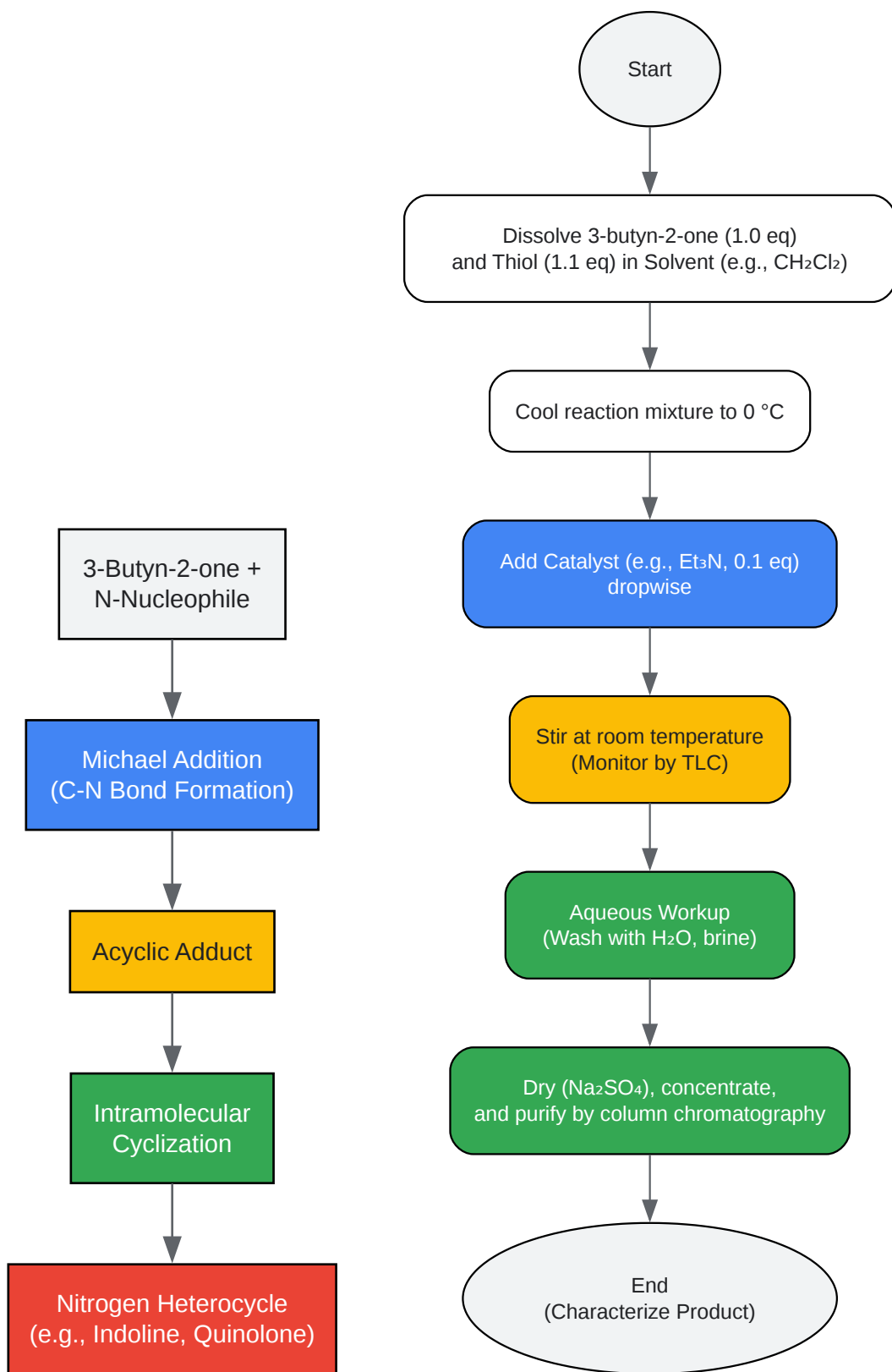
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Butyn-2-one** is a highly versatile bifunctional reagent in organic synthesis. Its structure, featuring a ketone conjugated with a terminal alkyne, renders it an excellent Michael acceptor. The strong electron-withdrawing nature of the acetylenic ketone moiety activates the alkyne for nucleophilic conjugate addition, making it a valuable building block for the synthesis of a wide array of complex organic molecules. This reactivity is particularly significant in the field of drug development, where **3-butyn-2-one** serves as a precursor for the synthesis of various heterocyclic scaffolds, which are prevalent in biologically active compounds. This document provides an overview of its applications, key reaction data, and detailed experimental protocols.

## Core Concept: The Michael Addition Reaction

The cornerstone of **3-butyn-2-one**'s utility is the Michael reaction, a nucleophilic conjugate addition to an  $\alpha,\beta$ -unsaturated carbonyl compound. In this reaction, a nucleophile attacks the  $\beta$ -carbon of the alkyne, which is the electrophilic site in the conjugated system. This process is highly efficient with "soft" nucleophiles such as enolates, amines, and thiols. The initial addition is often followed by a protonation or a subsequent intramolecular cyclization, leading to diverse molecular architectures.

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